

# Personal protective equipment for handling Scutebata C

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## Compound of Interest

Compound Name: Scutebata C

Cat. No.: B1179318

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## Essential Safety and Handling Guide for Scutebata C

This document provides immediate safety, handling, and disposal protocols for **Scutebata C**, targeting researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risks associated with this cytotoxic compound.

## Hazard Identification and Summary

**Scutebata C** is a neoclerodane diterpenoid isolated from *Scutellaria barbata*. While a specific Safety Data Sheet (SDS) from the manufacturer, BioCrick, has been identified, detailed hazard information is not publicly available. However, studies have demonstrated its in vitro cytotoxicity against human cancer cell lines, indicating its potential as a hazardous compound.<sup>[1]</sup> Therefore, it is imperative to handle **Scutebata C** as a cytotoxic substance, exercising caution to avoid exposure.

### Quantitative Data Summary

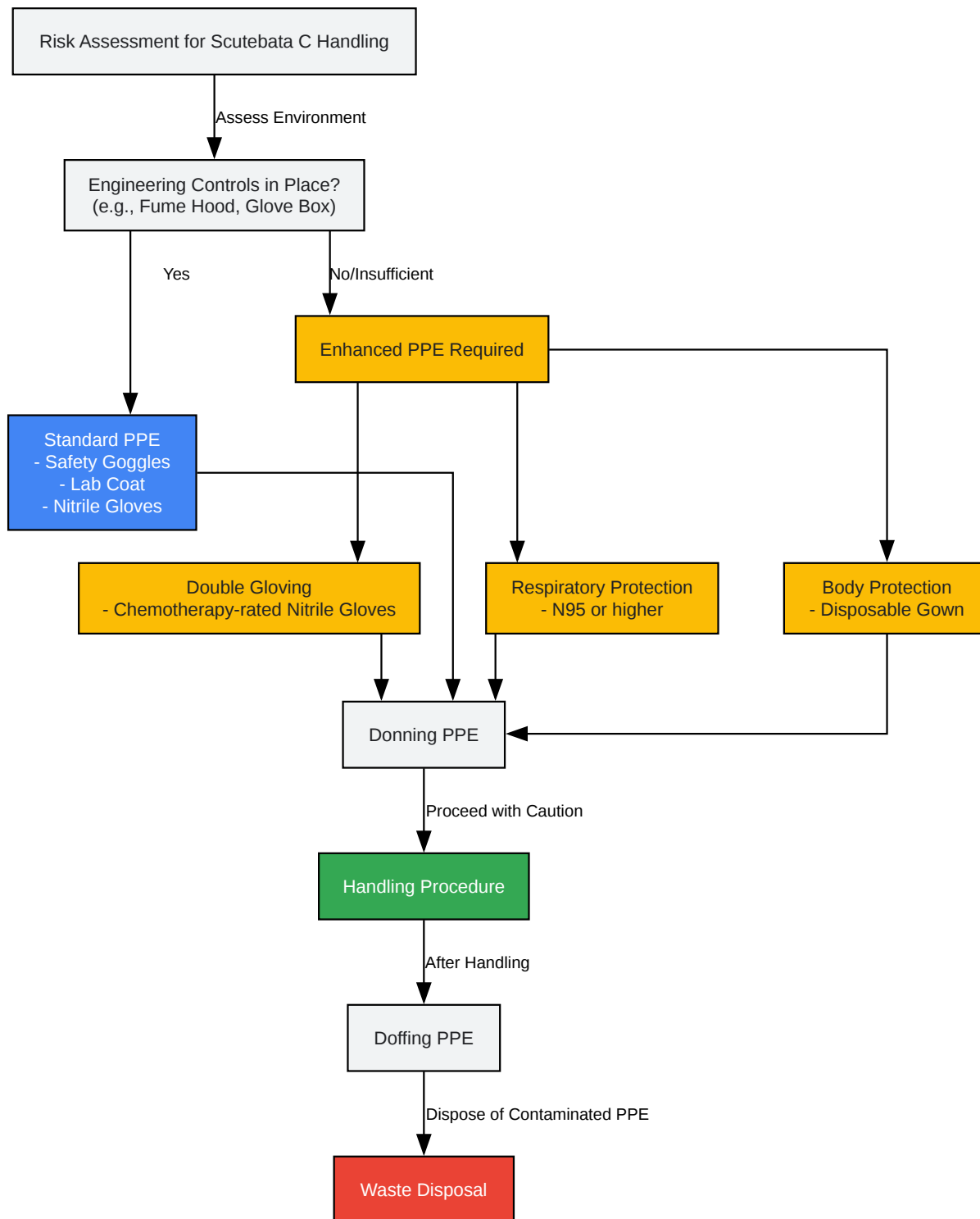
Property	Value	Source
CAS Number	1207181-59-6	[2]
Molecular Formula	C <sub>28</sub> H <sub>36</sub> O <sub>9</sub>	[1]
Molecular Weight	516.58 g/mol	
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Storage Temperature	-20°C (long-term)	

## Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are critical to mitigate the risks associated with handling **Scutebata C**. The following table outlines the recommended PPE.

Body Part	Recommended PPE	Standard
Eyes/Face	Chemical safety goggles with side shields or a face shield.	ANSI Z87.1
Hands	Double gloving with chemotherapy-rated nitrile gloves is recommended. Change gloves frequently.	ASTM D6978
Body	A disposable, solid-front gown with tight-fitting cuffs over a standard lab coat.	NIOSH 42 CFR 84
Respiratory	For handling powders or creating aerosols, a NIOSH-approved respirator (e.g., N95 or higher) should be used.	

### PPE Selection and Usage Workflow



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## References

- 1. Scutebata C | CAS:1207181-59-6 | Diterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. biocrick.com [biocrick.com]
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